

Evofolin B: A Technical Guide on Potential Therapeutic Applications

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Compound of Interest

Compound Name: *Evofolin B*

Cat. No.: *B186826*

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Abstract

Evofolin B is a naturally occurring phenol compound found in a variety of plant species. Despite its identification and chemical characterization, publicly available scientific literature detailing its specific biological activities and potential therapeutic applications is exceptionally limited. This technical guide synthesizes the currently available information on **Evofolin B** and, by examining structurally related phenolic compounds, explores its potential therapeutic avenues. This document aims to serve as a foundational resource to stimulate and guide future research into the pharmacological properties of **Evofolin B**.

Introduction

Evofolin B is a natural phenol with the chemical formula $C_{17}H_{18}O_6$.^{[1][2][3]} It has been identified in various plants, including *Tetradium glabrifolium*, *Microtropis japonica*, and *Sida acuta*.^{[1][2][3]} As a member of the phenol class of compounds, **Evofolin B** belongs to a large family of molecules known for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. However, specific studies on the bioactivity of **Evofolin B** are not readily available in the current scientific literature. This guide will therefore provide the known chemical information for **Evofolin B** and then extrapolate potential therapeutic applications by discussing the established mechanisms of similar phenolic compounds.

Chemical Properties of Evofolin B

A summary of the key chemical identifiers and properties of **Evofolin B** is presented in Table 1.

Property	Value	Source
Molecular Formula	C17H18O6	[1] [2] [3]
Molecular Weight	318.32 g/mol	[1] [2]
IUPAC Name	3-hydroxy-1,2-bis(4-hydroxy-3-methoxyphenyl)propan-1-one	[1]
Synonyms	(-)-Evofolin B, ChEMBL448601	[1] [2]
CAS Number	168254-96-4	[4]

Potential Therapeutic Applications and Future Research Directions

Due to the lack of specific preclinical or clinical data on **Evofolin B**, this section will explore potential therapeutic applications based on the known activities of structurally related phenolic compounds and flavonoids. These hypotheses should serve as a basis for future experimental investigation.

Potential Anti-Cancer Activity

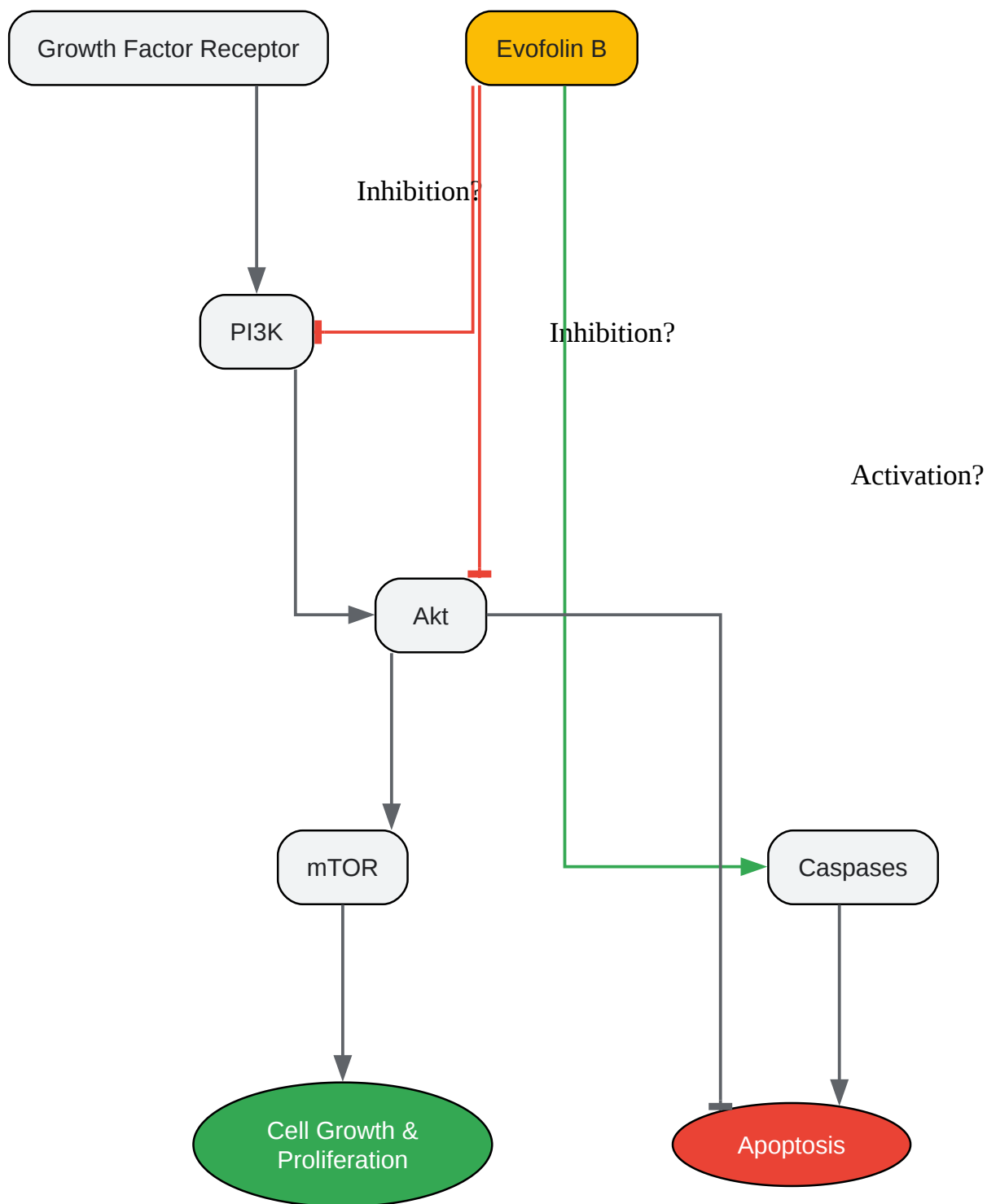
Many phenolic compounds exhibit anti-cancer properties by modulating key signaling pathways involved in cell proliferation, apoptosis, and metastasis.

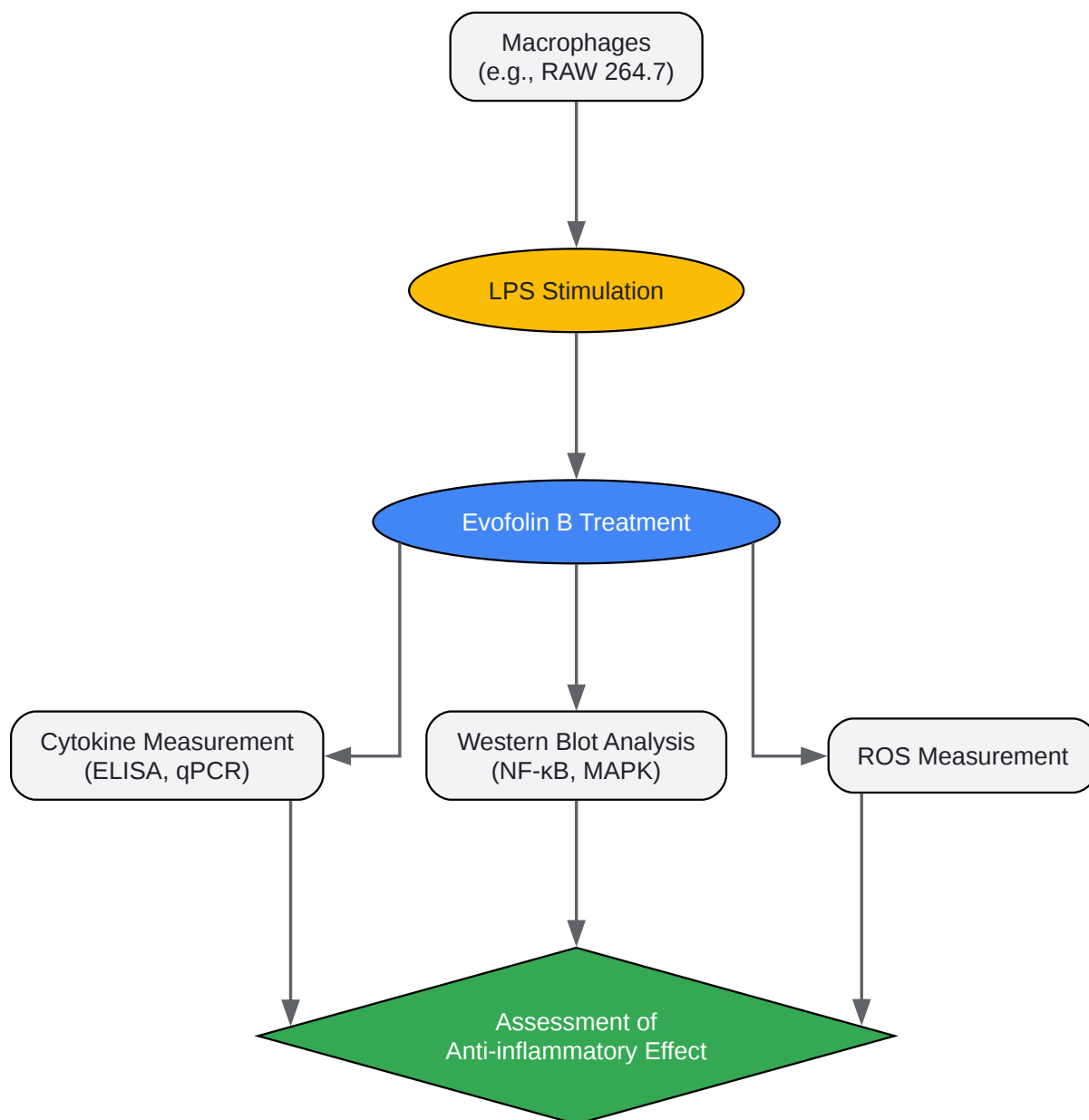
Hypothesized Mechanism of Action:

- **Induction of Apoptosis:** **Evofolin B** may induce programmed cell death in cancer cells by activating intrinsic or extrinsic apoptotic pathways. This could involve the modulation of Bcl-2 family proteins and the activation of caspases.
- **Cell Cycle Arrest:** It could potentially halt the proliferation of cancer cells by causing cell cycle arrest at various checkpoints (e.g., G1/S or G2/M).

- Inhibition of Pro-Cancer Signaling Pathways: Phenolic compounds are known to inhibit signaling pathways that are often dysregulated in cancer, such as the PI3K/Akt, MAPK, and NF- κ B pathways.

Below is a hypothetical signaling pathway that could be investigated for modulation by **Evofolin B** in cancer cells.





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References

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